

# 4-bromoacetanilide chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bromoacetanilide*

Cat. No.: *B025293*

[Get Quote](#)

An In-depth Technical Guide to **4-Bromoacetanilide**: Chemical Properties and Structure

For researchers, scientists, and drug development professionals, a thorough understanding of the chemical properties and structure of key organic compounds is paramount. **4-Bromoacetanilide**, a halogenated aryl acetanilide, serves as a crucial intermediate in the synthesis of various pharmaceuticals and other organic molecules.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of its chemical properties, structural information, and detailed experimental protocols for its synthesis.

## Chemical and Physical Properties

**4-Bromoacetanilide** is a white to light beige crystalline solid.<sup>[1][3]</sup> Its key chemical and physical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrNO	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	214.06 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	165-170 °C	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	353.4 °C at 760 mmHg (estimated)	<a href="#">[3]</a> <a href="#">[7]</a>
Density	1.543 - 1.717 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Appearance	White to light beige crystalline solid	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Solubility		
Insoluble in cold water	<a href="#">[1]</a> <a href="#">[8]</a>	
Slightly soluble in hot water and alcohol	<a href="#">[1]</a> <a href="#">[8]</a>	
Soluble in benzene, chloroform, and ethyl acetate	<a href="#">[1]</a> <a href="#">[8]</a>	

## Structural Information

The structural identifiers of **4-bromoacetanilide** are essential for its unambiguous identification in research and development.

Identifier	Value	Source
IUPAC Name	N-(4-bromophenyl)acetamide	<a href="#">[4]</a> <a href="#">[6]</a>
CAS Number	103-88-8	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
SMILES String	CC(=O)NC1=CC=C(C=C1)Br	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[8]</a>
InChI Key	MSLICLMCQYQNPK- UHFFFAOYSA-N	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[8]</a>

## Experimental Protocols

The synthesis of **4-bromoacetanilide** is a common procedure in organic chemistry, typically involving the electrophilic bromination of acetanilide. Below are detailed methodologies for both a traditional and a "green" synthesis approach.

### Traditional Synthesis of 4-Bromoacetanilide from Acetanilide

This method utilizes bromine in glacial acetic acid.

#### Materials:

- Acetanilide
- Glacial Acetic Acid
- Bromine
- Cold Water
- Ethanol (for recrystallization)

#### Procedure:

- Dissolve 1.0 g of finely powdered acetanilide in 5 mL of cold glacial acetic acid.
- In a separate container, dissolve 0.42 mL (1.34 g) of bromine in 6 mL of glacial acetic acid.
- Slowly add the bromine solution to the acetanilide solution with vigorous shaking.
- Allow the mixture to stand at room temperature for 15 minutes.
- Pour the resulting reddish-orange solution into a large excess of cold water to precipitate the product.
- Collect the **4-bromoacetanilide** crystals by filtration.

- Wash the crystals with cold water.
- Recrystallize the crude product from ethanol to obtain colorless crystals.[9]

## Green Synthesis of 4-Bromoacetanilide

This environmentally friendlier approach avoids the use of hazardous liquid bromine and instead employs a combination of ceric ammonium nitrate and potassium bromide.[10][11]

### Materials:

- Acetanilide
- Potassium Bromide (KBr)
- Ceric Ammonium Nitrate (CAN)
- Ethanol
- Water

### Procedure:

- In a flask, prepare a mixture of acetanilide and potassium bromide in ethanol.
- Separately, prepare an aqueous solution of ceric ammonium nitrate.
- Slowly add the CAN solution to the acetanilide and KBr mixture.
- After the addition is complete, pour the reaction mixture into ice-cold water.
- A white precipitate of **4-bromoacetanilide** will form.
- Collect the product by filtration.
- Recrystallize the crude product from ethanol.[11]

## Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **4-bromoacetanilide** from aniline, a common precursor to acetanilide.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow of **4-bromoacetanilide** from aniline.

Note on Signaling Pathways: While **4-bromoacetanilide** is utilized as an intermediate in the synthesis of pharmaceuticals and as an internal standard in analytical chemistry, detailed information regarding its direct interaction with specific biological signaling pathways is not readily available in the surveyed literature.<sup>[2][8]</sup> Therefore, a diagrammatic representation of a signaling pathway is not applicable at this time. The provided visualization focuses on the well-documented synthesis workflow of the compound.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4'-Bromoacetanilide | 103-88-8 [chemicalbook.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. 4'-Bromoacetanilide CAS#: 103-88-8 [m.chemicalbook.com]
- 4. 4'-Bromoacetanilide | C8H8BrNO | CID 7683 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scbt.com [scbt.com]
- 6. 4'-Bromoacetanilide, 98% 25 g | Request for Quote | Thermo Scientific Chemicals | [thermofisher.com](#) [thermofisher.com]
- 7. m.youtube.com [m.youtube.com]

- 8. 4-Bromacetanilid 98% | Sigma-Aldrich [sigmaaldrich.com]
- 9. prepchem.com [prepchem.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [4-bromoacetanilide chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b025293#4-bromoacetanilide-chemical-properties-and-structure\]](https://www.benchchem.com/product/b025293#4-bromoacetanilide-chemical-properties-and-structure)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)